

Application Notes and Protocols for Preparing MLN8054 Sodium Stock Solution in DMSO

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Compound of Interest

Compound Name: *MLN8054 sodium*

CAS No.: *869366-15-4*

Cat. No.: *B15583538*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed application notes and a comprehensive protocol for the preparation, storage, and handling of a stock solution of **MLN8054 sodium** salt in dimethyl sulfoxide (DMSO). MLN8054 is a potent and selective small-molecule inhibitor of Aurora A kinase, a key regulator of mitotic progression.^{[1][2][3][4]} Accurate preparation of stock solutions is critical for ensuring reproducible and reliable results in both in vitro and in vivo experimental settings. These guidelines are intended to support research in areas such as oncology, cell biology, and drug discovery.

Introduction to MLN8054

MLN8054 is an ATP-competitive, reversible inhibitor of Aurora A kinase with a reported IC₅₀ of 4 nM.^[1] It demonstrates significant selectivity for Aurora A over Aurora B kinase, making it a valuable tool for dissecting the specific roles of Aurora A in cellular processes.^{[1][5]} Inhibition of Aurora A by MLN8054 disrupts mitotic spindle formation, leading to G2/M phase arrest and subsequent apoptosis in various tumor cell lines.^{[1][4][5]} Due to its anti-proliferative and pro-

apoptotic activities, MLN8054 and its derivatives have been investigated as potential anti-cancer therapeutics.[3][5][6] While often supplied as a free acid, the sodium salt of MLN8054 has been utilized in preclinical and clinical studies, demonstrating its biological activity and oral bioavailability.

Quantitative Data Summary

The following tables summarize the key quantitative data for MLN8054. It is important to distinguish between the free acid and the sodium salt for accurate calculations.

Table 1: Chemical and Physical Properties

Property	Value (MLN8054 Free Acid)	Value (MLN8054 Sodium Salt)	Reference
Molecular Formula	C ₂₅ H ₁₅ ClF ₂ N ₄ O ₂	C ₂₅ H ₁₄ ClF ₂ N ₄ NaO ₂	[1]
Molecular Weight	476.86 g/mol	~498.84 g/mol	[1]
Appearance	Solid powder	Solid powder	[6]

Table 2: Solubility Data

Solvent	Solubility of MLN8054	Concentration (Molar)	Notes	Reference
DMSO	95 mg/mL	~199.21 mM	Use fresh, anhydrous DMSO as moisture can reduce solubility.	[1]
DMSO	88 mg/mL	~184.54 mM	Sonication may be required to fully dissolve the compound.	[2]
DMSO	20.83 mg/mL	~43.68 mM	Warming to 60°C and sonication may be necessary.	[7]
Water	Insoluble	-	[1][6]	
Ethanol	Insoluble	-	[1][2]	

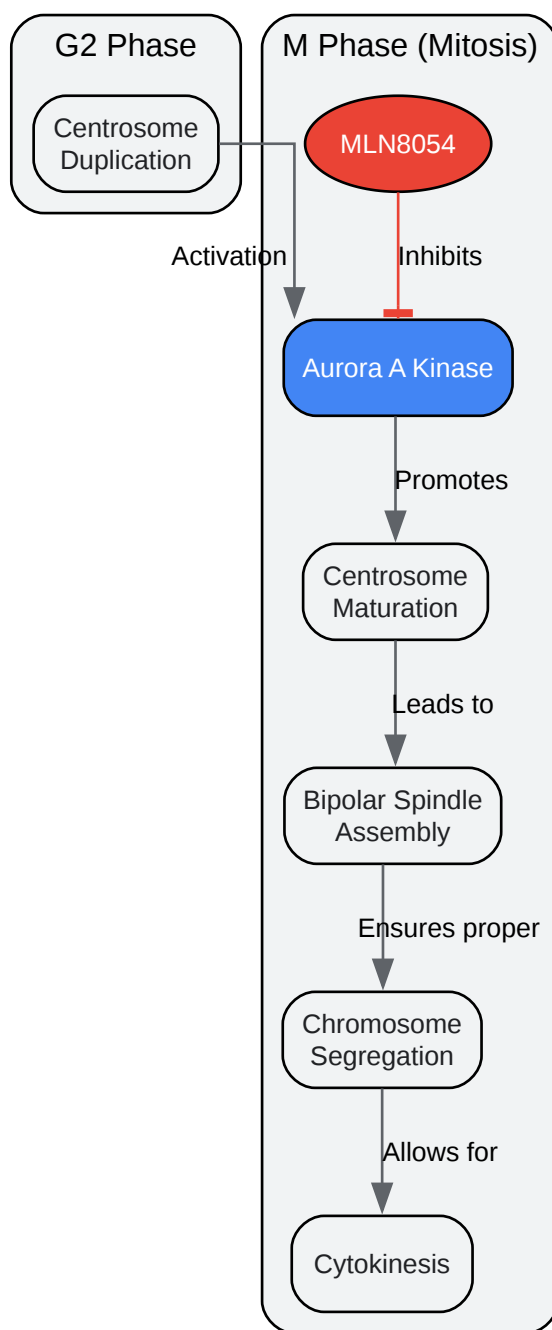
Table 3: Recommended Storage Conditions

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	3 years	[1][2]
Stock Solution in DMSO	-80°C	1 year	[1][2]
Stock Solution in DMSO	-20°C	1 month	[1]

Signaling Pathway and Experimental Workflow

Aurora A Kinase Signaling Pathway

MLN8054 exerts its biological effects by inhibiting the Aurora A kinase signaling pathway, which is crucial for proper mitotic progression. Key functions of Aurora A include centrosome maturation and separation, and the assembly of a bipolar mitotic spindle.^{[8][9][10][11]}

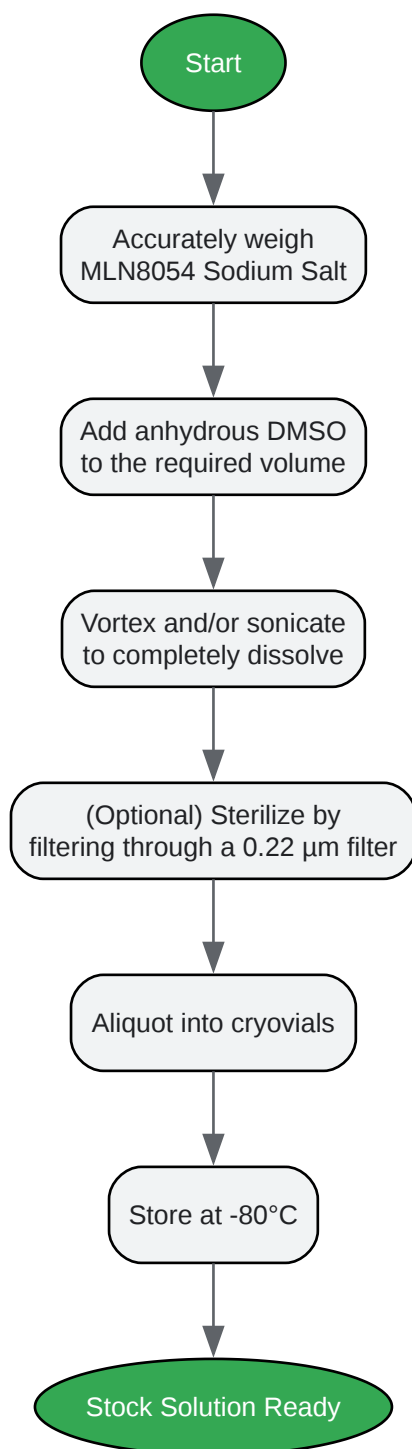


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Caption: Simplified signaling pathway of Aurora A kinase in mitosis and its inhibition by MLN8054.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing the **MLN8054 sodium** stock solution.



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Caption: Workflow for the preparation of **MLN8054 sodium** stock solution in DMSO.

Experimental Protocol: Preparation of a 10 mM **MLN8054 Sodium** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MLN8054 sodium** salt in DMSO. Adjust the quantities as needed for your desired concentration and volume.

Materials and Equipment

- **MLN8054 sodium** salt (MW: ~498.84 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure

- Pre-weighing Preparations:
 - Allow the container of **MLN8054 sodium** salt to equilibrate to room temperature before opening to prevent condensation of moisture.
 - Ensure all equipment is clean and, if necessary for your application, sterile.
- Weighing the Compound:
 - On an analytical balance, carefully weigh out 4.99 mg of **MLN8054 sodium** salt.

- Calculation:
 - Desired Concentration = 10 mM = 0.010 mol/L
 - Desired Volume = 1 mL = 0.001 L
 - Molecular Weight = 498.84 g/mol
 - Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (g) = 0.010 mol/L x 0.001 L x 498.84 g/mol = 0.00499 g = 4.99 mg
- Dissolving the Compound:
 - Transfer the weighed **MLN8054 sodium** salt into a sterile microcentrifuge tube or vial.
 - Add 1 mL of anhydrous DMSO to the tube.
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the tube in a water bath for 5-10 minutes. Gentle warming (up to 37°C) can also aid in dissolution.^[7] Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage:
 - Once the **MLN8054 sodium** salt is completely dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile cryovials. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.^[1]
 - Clearly label each vial with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 1 year).^{[1][2]} For short-term storage, -20°C is acceptable for up to one month.^[1]

Working Solution Preparation

- To prepare a working solution for cell-based assays, thaw an aliquot of the stock solution at room temperature.
- Dilute the stock solution serially in the appropriate cell culture medium to the desired final concentration.
- It is critical to maintain the final concentration of DMSO in the cell culture medium at a non-toxic level, typically below 0.5%, and ideally below 0.1%.[\[12\]](#)
- Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.

Safety Precautions

- MLN8054 is a potent bioactive compound. Handle with care and use appropriate PPE.
- DMSO is a powerful solvent that can readily penetrate the skin and may carry dissolved substances with it. Avoid direct contact with skin and eyes.
- Work in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for MLN8054 and DMSO for complete safety information.

By following these detailed application notes and protocols, researchers can confidently prepare and utilize **MLN8054 sodium** stock solutions to achieve accurate and reproducible results in their investigations of Aurora A kinase function and its role in disease.

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